

2,5-Dimethyl-1,5-hexadiene CAS number and molecular weight

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Compound of Interest

Compound Name: 2,5-Dimethyl-1,5-hexadiene

Cat. No.: B165583

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An In-Depth Technical Guide to 2,5-Dimethyl-1,5-hexadiene

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2,5-Dimethyl-1,5-hexadiene**, a diolefin of interest in synthetic organic chemistry. It details the compound's chemical and physical properties, including its CAS number and molecular weight. While direct applications in drug development and established signaling pathway interactions are not extensively documented in current literature, this guide explores its synthesis and potential as a versatile chemical intermediate. Particular attention is given to the synthesis of its isomer, 2,5-dimethyl-2,4-hexadiene, a known precursor to pyrethroid insecticides, which provides context for the reactivity and potential applications of the broader class of dimethylhexadienes.

Core Chemical and Physical Properties

2,5-Dimethyl-1,5-hexadiene is a colorless to light yellow liquid. Its fundamental properties are summarized in the table below for easy reference.

Property	Value	Reference
CAS Number	627-58-7	[1][2]
Molecular Formula	C ₈ H ₁₄	[1][2]
Molecular Weight	110.20 g/mol	[1][2]
Density	0.74 g/mL	[3]
Boiling Point	116 °C	[3]
Melting Point	-75 °C	[3]
Refractive Index	1.4290	[3]
InChIKey	DSAYAFZWRDYBQY-UHFFFAOYSA-N	[1][4]
SMILES	<chem>CC(=C)CCC(C)=C</chem>	[3][4]

Synthesis and Experimental Protocols

While detailed protocols for the direct synthesis of **2,5-Dimethyl-1,5-hexadiene** are not widely published, a reference in the Journal of the American Chemical Society points to a potential synthetic route.[3]

More readily available in the literature are detailed experimental procedures for the synthesis of its isomer, 2,5-dimethyl-2,4-hexadiene, which is a valuable intermediate in the production of pyrethroid insecticides.[5] The primary method for its synthesis is the Prins condensation of isobutylene or tert-butyl alcohol with isobutyraldehyde.

Experimental Protocol: Synthesis of 2,5-Dimethyl-2,4-hexadiene via Prins Condensation

This protocol is adapted from a study on the selective synthesis of 2,5-dimethyl-2,4-hexadiene over molecular sieve catalysts.[5][6]

Materials:

- Isobutyraldehyde (IBA)

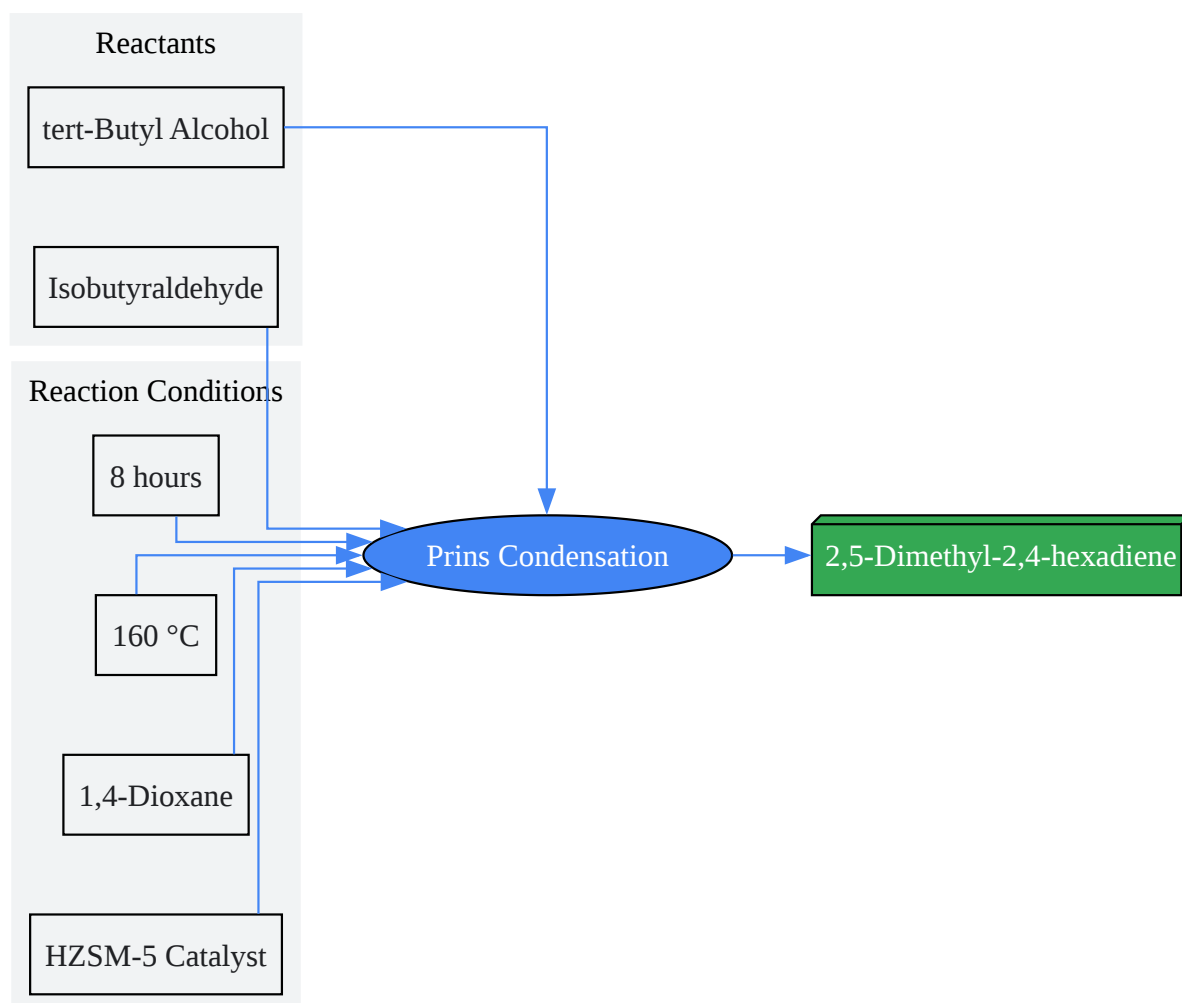
- tert-Butyl alcohol (TBOH)
- HZSM-5 molecular sieve catalyst (Si/Al ratio of 39)
- 1,4-Dioxane (solvent)

Procedure:

- A 200 ml autoclave equipped with a temperature controller is charged with 5 ml of isobutyraldehyde, 20 ml of tert-butyl alcohol, 3 g of fresh HZSM-5 molecular sieve catalyst, and 25 ml of 1,4-dioxane.
- The autoclave is sealed and the reaction is carried out at 160 °C under autogenous pressure for 8 hours with stirring.
- After the reaction period, the autoclave is cooled to room temperature.
- The liquid products are collected and analyzed by gas chromatography to determine the conversion and yield.

Results: Under these conditions, an isobutyraldehyde conversion of up to 78.6% can be achieved, with a 57.8% yield of 2,5-dimethyl-2,4-hexadiene.^{[5][6]}

Logical Workflow for the Synthesis of 2,5-Dimethyl-2,4-hexadiene:



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Caption: Workflow for the synthesis of 2,5-dimethyl-2,4-hexadiene.

Reactivity and Potential Applications in Synthesis

The presence of two terminal double bonds in **2,5-Dimethyl-1,5-hexadiene** makes it a candidate for various chemical transformations, including cyclization reactions.[7] While specific applications in drug synthesis are not well-documented, its structural motifs suggest potential as a building block for more complex molecules.

Its isomer, 2,5-dimethyl-2,4-hexadiene, serves as a key intermediate in the synthesis of chrysanthemic acids, which are essential components of pyrethroid insecticides.[5] This underscores the potential utility of dimethylhexadiene scaffolds in the development of biologically active compounds.

Biological Activity and Toxicology

There is a notable lack of direct research on the biological activity and signaling pathway interactions of **2,5-Dimethyl-1,5-hexadiene**. General toxicological information suggests that it is a skin and strong eye irritant.[1] Ingestion may pose an aspiration hazard, potentially causing lung injury.[1] Due to its chemical class, it is also considered a potential neurotoxin.

Conclusion

2,5-Dimethyl-1,5-hexadiene is a chemical compound with well-defined physical and chemical properties. While its direct application in drug development and its biological interactions remain largely unexplored, its structural features and the known applications of its isomer suggest its potential as a synthetic intermediate. The provided synthesis protocol for 2,5-dimethyl-2,4-hexadiene offers a valuable starting point for researchers interested in the chemistry of dimethylhexadienes. Further investigation into the reactivity and potential biological effects of **2,5-Dimethyl-1,5-hexadiene** is warranted to fully elucidate its utility for medicinal and agricultural chemistry.

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